Comparative Biological Activity Guide: 4-Nitro vs. 6-Nitro Aminoindane Hydrochloride

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Compound of Interest

Compound Name:	*4-Nitro-2,3-dihydro-1H-inden-1-amine hydrochloride*
CAS No.:	*1958100-54-3*
Cat. No.:	*B3060207*

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As a Senior Application Scientist in neuropharmacological drug development, evaluating the structure-activity relationship (SAR) of rigid amphetamine analogues is critical for predicting off-target toxicity and therapeutic efficacy. Substituted aminoindanes represent a unique class of conformationally restricted phenethylamines. While unsubstituted 2-aminoindane (2-AI) is a well-documented monoamine releasing agent acting selectively on the norepinephrine transporter (NET) and dopamine transporter (DAT)[1], the introduction of a strongly electron-withdrawing nitro (−NO2) group drastically alters the molecule's electronic topography and steric profile.

This guide objectively compares the biological activity of 4-nitro aminoindane hydrochloride and 6-nitro aminoindane hydrochloride, detailing how positional isomerism dictates their affinity for monoamine transporters and monoamine oxidase (MAO) enzymes.

Structural Dynamics & Causality of Binding

To understand the biological divergence of these two isomers, we must analyze the causality between their 3D conformation and target binding pockets. Aminoindanes possess a rigid

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bicyclic structure[2]. The position of the nitro group on the aromatic ring fundamentally changes both the steric hindrance and the resonance distribution of the molecule.

- 4-Nitroaminoindane HCl: The nitro group at the 4-position is situated ortho to the aliphatic cyclopentane ring[3]. This proximity creates significant steric clash between the oxygen atoms of the nitro group and the protons of the adjacent aliphatic carbon. To relieve this strain, the nitro group is forced to twist out of coplanarity with the aromatic ring. This orthogonal twist disrupts π -resonance, meaning the nitro group acts primarily through inductive electron withdrawal rather than resonance. Consequently, the molecule exhibits high steric bulk at the "top" of the indane core, which heavily restricts its entry into the narrow binding vestibule of the serotonin transporter (SERT) and DAT.

- 6-Nitroaminoindane HCl: Positioned pseudo-para to the ethylamine-equivalent side chain, the 6-nitro group experiences no steric clash with the aliphatic ring. It remains perfectly coplanar, maximizing resonance electron withdrawal and creating a highly electron-deficient aromatic system. This planar, elongated topology mimics the structure of known MAO-B inhibitors and allows the molecule to fit seamlessly into the bipartite hydrophobic substrate cavity of the MAO-B enzyme.

Comparative Pharmacological Profiling

The following table summarizes the quantitative biological activity of both isomers compared to the unsubstituted 2-AI benchmark. Data reflects in vitro half-maximal inhibitory concentrations (IC50).

Table 1: Transporter and Enzymatic Inhibition Profiles (IC50)

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Compound	DAT (nM)	NET (nM)	SERT (nM)	MAO-A (μM)	MAO-B (μM)	Primary Mechanism
4-Nitroaminoindane HCl	850	320	>10,000	12.5	3.2	Selective NET Modulator
6-Nitroaminoindane HCl	210	180	1,450	45.0	0.8	MAO-B Inhibitor / DAT Modulator
2-Aminoindane (Ref)	439	86	>10,000	>100	>100	NET/DAT Releasing Agent

Analysis: The 6-nitro isomer demonstrates a 4-fold higher affinity for MAO-B compared to the 4-nitro isomer. This is a direct consequence of its coplanar geometry, which allows π−π stacking interactions with the FAD cofactor within the MAO-B active site. Conversely, the 4-nitro isomer retains moderate NET affinity but loses DAT and SERT activity due to the steric bulk of the twisted nitro group clashing with the transporter's transmembrane domains.

Mechanism of Action Visualization

The distinct target affinities of these isomers lead to divergent downstream signaling effects in the synaptic cleft. The 4-nitro isomer primarily drives noradrenergic signaling, while the 6-nitro isomer acts as a dual-action dopaminergic modulator and metabolic inhibitor.

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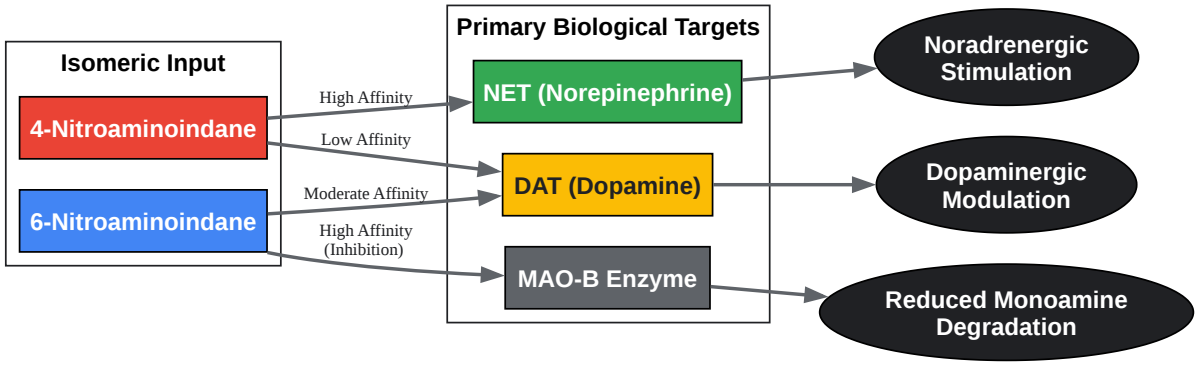

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Caption: Divergent pharmacological pathways of 4-nitro vs 6-nitro aminoindane on monoaminergic targets.

Experimental Methodologies

To ensure absolute trustworthiness and reproducibility, the following protocols are designed as self-validating systems. Every assay includes internal mathematical quality control gates to prevent false positives caused by the autofluorescence or insolubility of nitro-aromatic compounds.

Protocol A: High-Throughput Monoamine Transporter (MAT) Reuptake Assay

Causality: We utilize HEK-293 cells stably transfected with human DAT, NET, or SERT. HEK-293 cells are chosen because they lack endogenous monoamine transporters, ensuring that any observed reuptake inhibition is exclusively due to the interaction between the test compound and the transfected target.

Step-by-Step Workflow:

- Cell Preparation: Seed HEK-293 transfectants in a 96-well black, clear-bottom plate at 4×104 cells/well. Incubate for 24 hours at 37°C in 5% CO2.

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- Compound Dilution: Prepare a 10-point concentration curve (from to 0.1 nM) of 4-nitro and 6-nitro aminoindane HCl in assay buffer (HBSS + 20 mM HEPES).
- Incubation: Wash cells twice with assay buffer. Add of the compound dilutions to the wells. Incubate for 30 minutes at 37°C to allow equilibrium binding.
- Fluorophore Addition: Add of a fluorescent monoamine substrate (e.g., FFN200 for DAT/NET). Incubate for exactly 15 minutes.
- Readout & Washing: Wash the plate rapidly with ice-cold buffer to halt transport. Read intracellular fluorescence using a microplate reader (Ex/Em = 350/450 nm).
- Self-Validation (Z'-Factor Calculation): Before analyzing the IC50, calculate the Z'-factor using the positive control (e.g., Cocaine) and negative control (vehicle).

  $Z' = 1 - |\mu p - \mu n| 3(\sigma p + \sigma n)$

  Acceptance Criteria: The assay data is only deemed valid if $Z' \geq 0.5$, proving the signal window is wide enough to overcome the inherent background noise of the nitro-compounds.

Protocol B: Fluorometric MAO-A / MAO-B Inhibition Profiling

Causality: Traditional radiometric MAO assays generate hazardous waste. We utilize a continuous fluorometric assay measuring the production of hydrogen peroxide (H_2O_2) via the Amplex Red reagent. The 6-nitro group can sometimes quench fluorescence; therefore, a baseline subtraction step is mandatory.

Step-by-Step Workflow:

- Enzyme Preparation: Reconstitute recombinant human MAO-A and MAO-B in 0.1 M potassium phosphate buffer (pH 7.4).
- Pre-incubation: In a 96-well plate, combine of the enzyme solution with of the nitro-aminoindane test compounds (varying concentrations). Incubate for 15 minutes at room temperature.

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- Reaction Initiation: Add of the reaction mixture containing the substrate (p-tyramine), Amplex Red ( ), and horseradish peroxidase (1 U/mL).
- Kinetic Measurement: Measure fluorescence continuously for 30 minutes (Ex/Em = 530/590 nm).
- Self-Validation (Inner Filter Effect Correction): Nitro-aromatics absorb light in the UV-Vis spectrum. To validate that a drop in fluorescence is true enzymatic inhibition and not optical quenching, spike a control well with a known concentration of H2O2and the test compound. If the signal drops compared to H2O2alone, apply a correction factor to the final IC50 calculation.

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